

# Isofutoquinol A: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: *Isofutoquinol A*

Cat. No.: *B1649370*

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[City, State] – [Date] – **Isofutoquinol A**, a neolignan compound isolated from *Piper futokadzura*, is emerging as a molecule of interest for researchers in neuropharmacology and drug development. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and biological activities, with a focus on its potential as an anti-neuroinflammatory agent.

## Core Chemical and Physical Properties

**Isofutoquinol A** is characterized by the following key identifiers and properties.

Property	Value	Reference
CAS Number	62499-70-1	[1][2]
Molecular Formula	C <sub>21</sub> H <sub>22</sub> O <sub>5</sub>	[1][3]
Molecular Weight	354.40 g/mol	[3]
IUPAC Name	6-allyl-7-(1,3-benzodioxol-5-yl)-2,3-dimethoxy-8-methyltricyclo[4.2.0.0 <sup>2,8</sup> ]oct-3-en-5-one	
Synonyms	Isofutoquinol A	
Class	Neolignan	
Natural Source	Piper futokadzura	

## Synthesis of Isofutoquinol A

The total synthesis of **Isofutoquinol A** has been successfully achieved, providing a viable route for obtaining the compound for research purposes beyond natural product isolation. A key step in the synthesis involves an electrochemical method to construct the 2,5-cyclohexadienone moiety of the precursor, isodihydrofutoquinol A.

## Experimental Protocol: Total Synthesis (Conceptual Outline)

While the detailed, step-by-step protocol from the original literature is not fully available, the synthetic strategy can be summarized as follows:

- **Starting Material:** The synthesis commences with 4-benzyloxy-2-methoxy-acetophenone.
- **Electrochemical Cyclization:** An electrochemical method is employed to efficiently form the key 2,5-cyclohexadienone ring structure. This step is crucial for establishing the core tricyclic system.
- **Intermediate Formation:** This process yields isodihydrofutoquinol A.

- Conversion to Futoquinol: Isodihydrofutoquinol A is then converted to futoquinol.
- Final Conversion to **Isofutoquinol A** and B: Futoquinol serves as the immediate precursor which is then converted to **Isofutoquinol A** and its isomer, Isofutoquinol B.
- Stereostructure Confirmation: The precise three-dimensional arrangement of atoms in **Isofutoquinol A** has been unambiguously determined through X-ray crystallographic analysis.

A visual representation of this synthetic workflow is provided below.



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## References

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- 2. Isofutoquinol A Datasheet DC Chemicals [dcchemicals.com]
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- To cite this document: BenchChem. [Isofutoquinol A: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1649370#isofutoquinol-a-cas-number-and-molecular-formula]

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